

Proper Disposal Procedures for (R)-DPN

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Compound of Interest

Compound Name: (R)-DPN

Cat. No.: B1662369

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(R)-DPN, chemically known as (R)-2,3-bis(4-Hydroxyphenyl)-propionitrile, is a selective estrogen receptor β (ER β) agonist used in laboratory research. Proper disposal of **(R)-DPN** and its associated waste is crucial to ensure personnel safety and environmental protection. This guide provides detailed, step-by-step procedures for its safe handling and disposal.

Safety and Hazard Information

Based on the Safety Data Sheet (SDS) for the racemic mixture, Diarylpropionitrile (DPN), the primary hazards are:

- Eye Irritation: Causes serious eye irritation.^[1]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.^[1]

Personal protective equipment (PPE), including safety glasses with side shields, gloves, and a lab coat, should be worn when handling **(R)-DPN**.

Quantitative Data Summary

The following table summarizes the key hazard and classification data for DPN, the racemic mixture of **(R)-DPN**.

Parameter	Value	Reference
Chemical Name	2,3-bis(4-Hydroxyphenyl)propionitrile	[1]
CAS Number	1428-67-7	[1]
Hazard Statements	H319, H410	[1]
Signal Word	Warning	
Hazard Classifications	Eye Irritation (Category 2A), Acute Aquatic Toxicity (Category 1), Chronic Aquatic Toxicity (Category 1)	[1]
Storage Temperature	-20°C	

Experimental Protocols: Disposal Workflow

The proper disposal of **(R)-DPN** follows a structured workflow to ensure safety and compliance with regulations.

Figure 1: Disposal workflow for **(R)-DPN** waste.

Step-by-Step Disposal Procedures

1. Waste Segregation:

- Solid Waste: Unused or expired **(R)-DPN** powder, as well as grossly contaminated items such as weighing boats or paper, should be collected as solid hazardous waste.
- Contaminated Labware: Disposable items that have come into contact with **(R)-DPN**, such as pipette tips, gloves, and wipes, should be collected in a designated container for solid hazardous waste.
- Liquid Waste: Solutions containing **(R)-DPN** must be collected as liquid hazardous waste. Do not dispose of **(R)-DPN** solutions down the drain due to its high aquatic toxicity.

2. Packaging:

- All waste must be collected in compatible, leak-proof containers with secure screw-on caps.
- Solid and liquid waste must be collected in separate, clearly marked containers.
- Do not overfill containers; leave at least 10% headspace to allow for expansion.

3. Labeling:

- All waste containers must be labeled with a "Hazardous Waste" tag as soon as the first drop of waste is added.
- The label must include:
 - The full chemical name: "(R)-2,3-bis(4-Hydroxyphenyl)-propionitrile".
 - A clear indication of the hazards: "Eye Irritant" and "Aquatic Hazard".
 - The accumulation start date (the date the first waste was added).
 - The name and contact information of the principal investigator or laboratory.

4. Storage and Final Disposal:

- Store sealed and labeled waste containers in a designated and properly ventilated hazardous waste accumulation area within the laboratory, away from general work areas.
- Follow your institution's procedures for arranging a pickup of the hazardous waste by the Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not attempt to dispose of this chemical waste in the regular trash.^{[2][3]}

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